

solubility of beryllium nitrate in aqueous solutions

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An In-depth Technical Guide on the Solubility of Beryllium Nitrate in Aqueous Solutions

This technical guide provides a comprehensive overview of the solubility of **beryllium nitrate** in aqueous solutions, intended for researchers, scientists, and professionals in drug development. The document details the physicochemical properties of **beryllium nitrate**, presents quantitative solubility data, outlines relevant experimental protocols, and includes visualizations of key processes.

Physicochemical Properties

Beryllium nitrate, with the chemical formula Be(NO₃)₂, is an ionic salt. It typically exists as a hydrated form, most commonly as beryllium nitrate tetrahydrate (Be(NO₃)₂·4H₂O) or trihydrate (Be(NO₃)₂·3H₂O).[1][2] The tetrahydrate is a colorless, deliquescent crystalline solid that is highly soluble in water.[3] Beryllium nitrate is also soluble in ethanol.[1][4] It is a noncombustible but strong oxidizing agent that can accelerate the burning of combustible materials.[5] Upon heating, the hydrated forms do not yield the anhydrous salt; instead, they decompose. The tetrahydrate begins to decompose around 100°C, forming beryllium hydroxide, with complete decomposition occurring above 250°C.[4][6] Due to the toxicity of beryllium compounds, beryllium nitrate must be handled with extreme caution as it is a known carcinogen and can cause skin, eye, and respiratory irritation.[5][7]

Quantitative Solubility Data



The solubility of **beryllium nitrate** in water is temperature-dependent, increasing as the temperature rises. The data presented below has been compiled from various sources. It is important to note that different hydrated forms may exhibit slightly different solubilities, and discrepancies in reported values exist.

Table 1: Aqueous Solubility of **Beryllium Nitrate** at Various Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)	Notes
0	97 - 98.6	[1][3][8]
10	102	[8]
20	107 - 108	[1][3][4][8]
30	110 - 113	[3][8]
50	142	[3]
60	178 - 184	[1][3]

Note: A value of 166 g/100 g H₂O at 20°C is also reported for the tetrahydrate, which may be due to different experimental conditions or reporting standards.[3][4]

Experimental Protocols

The following sections detail standardized methodologies for the synthesis of **beryllium nitrate** and the determination of its aqueous solubility.

Synthesis of Beryllium Nitrate Tetrahydrate

A common laboratory method for synthesizing **beryllium nitrate** tetrahydrate involves the reaction of beryllium oxide or hydroxide with nitric acid.[6][9]

Methodology:

 Reaction Setup: In a well-ventilated fume hood, a precise amount of beryllium oxide (BeO) or beryllium hydroxide (Be(OH)₂) is placed in a beaker.



- Dissolution: Dilute nitric acid (HNO₃) is slowly added to the beaker while stirring continuously until all the beryllium compound has dissolved, forming a clear beryllium nitrate solution.[2]
 [9] The reaction is exothermic and should be controlled.[2]
 - o BeO + 2HNO₃ + $3H_2O$ → Be(NO₃)₂· $4H_2O$
 - \circ Be(OH)₂ + 2HNO₃ + 2H₂O → Be(NO₃)₂·4H₂O
- Evaporation: The solution is gently heated to evaporate excess water, concentrating the **beryllium nitrate** solution.[9] Overheating should be avoided to prevent decomposition.[9]
- Crystallization: The concentrated solution is allowed to cool slowly, leading to the formation
 of colorless crystals of beryllium nitrate tetrahydrate.[9]
- Isolation: The crystals are isolated via filtration, washed with a small amount of cold distilled water, and dried in a desiccator.[9]

Determination of Aqueous Solubility (Isothermal Shake-Flask Method)

The isothermal shake-flask method followed by gravimetric analysis is a reliable technique for measuring the solubility of inorganic salts like **beryllium nitrate**.[3]

Methodology:

- Preparation of Saturated Solution: An excess amount of **beryllium nitrate** tetrahydrate is added to a flask containing a known volume of deionized water. Using an excess of the solid ensures that saturation is achieved.[3]
- Equilibration: The flask is securely stoppered and placed in a thermostatically controlled shaker at the desired temperature. The mixture is agitated for an extended period (typically 24-48 hours) to ensure the solution reaches equilibrium.[3]
- Sample Withdrawal and Filtration: After equilibration, the agitation is stopped, and the
 undissolved solid is allowed to settle. A sample of the supernatant is carefully withdrawn. The
 sample is immediately filtered, typically using a syringe filter, to remove any undissolved

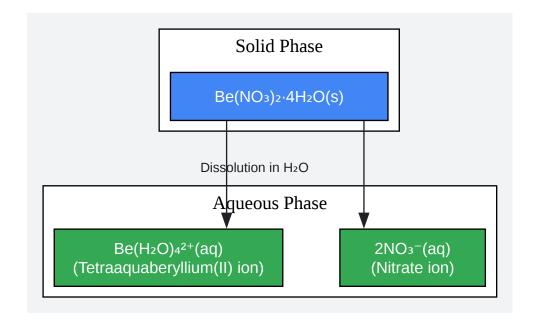


microcrystals.[3] This step must be performed quickly to prevent temperature changes that could alter the solubility.[3]

- Gravimetric Analysis:
 - A clean, dry evaporating dish is accurately weighed.
 - The filtered saturated solution is transferred to the dish, and the total weight is recorded.
 - The dish is placed in a drying oven at a temperature below the decomposition point (a temperature of 60-70°C is recommended).[3]
 - The sample is dried to a constant weight. This is confirmed by periodically removing the dish, cooling it in a desiccator, and weighing it until consecutive measurements are stable (e.g., within ±0.0005 g).[3]
- Calculation: The solubility is calculated from the mass of the dry residue (solute) and the
 mass of the water (solvent), which is determined by subtracting the solute mass from the
 total mass of the solution sample.

Visualizations

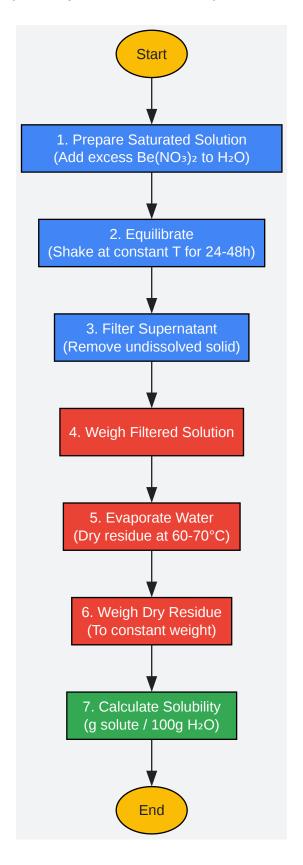
The following diagrams illustrate the dissolution process of **beryllium nitrate** and the experimental workflow for its solubility determination.





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Caption: Dissolution pathway of beryllium nitrate tetrahydrate in water.





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Caption: Experimental workflow for solubility determination.

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